

GPR183 antagonist-3 solubility and preparation

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Compound of Interest

Compound Name: GPR183 antagonist-3

Cat. No.: B12386918

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GPR183 Antagonist-3 Technical Support Center

Welcome to the technical support center for **GPR183 antagonist-3**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **GPR183 antagonist-3** effectively in their experiments. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is **GPR183 antagonist-3**?

A1: **GPR183 antagonist-3**, also identified as compound 33, is an orally active antagonist of the G-protein coupled receptor 183 (GPR183), with an IC₅₀ of 8.7 μ M.^[1] It has demonstrated significant in vitro anti-migration and anti-inflammatory effects in monocytes and has shown potential in ameliorating symptoms in models of experimental colitis.^[1]

Q2: What is the primary mechanism of action for **GPR183 antagonist-3**?

A2: **GPR183 antagonist-3** functions by blocking the GPR183 receptor. GPR183, also known as Epstein-Barr virus-induced G-protein coupled receptor 2 (EBI2), is a receptor for oxysterols, most potently 7 α ,25-dihydroxycholesterol (7 α ,25-OHC).^[2] The receptor signals through Gai proteins, leading to the activation of the ERK1/2 cascade.^{[2][3][4]} By inhibiting this receptor, the antagonist can modulate immune cell migration and inflammatory responses.

Q3: What are the physical and chemical properties of **GPR183 antagonist-3**?

A3: The known properties of **GPR183 antagonist-3** are summarized in the table below.

| Property | Value |
|------------------|---|
| Molecular Weight | 471.37 g/mol [1] |
| Formula | C21H19BrN4O2S [1] |
| Appearance | Solid [1] |
| Color | Off-white to light yellow [1] |

Q4: How should I store **GPR183 antagonist-3**?

A4: Proper storage is crucial to maintain the stability and activity of the compound.

- Solid Form: Store at 4°C, protected from light.[\[1\]](#)
- In Solvent (Stock Solution):
 - -80°C for up to 6 months.[\[1\]](#)
 - -20°C for up to 1 month, protected from light.[\[1\]](#)

Solubility and Preparation Guide

Proper dissolution and preparation of **GPR183 antagonist-3** are critical for obtaining reliable and reproducible experimental results.

Solubility Data

The solubility of **GPR183 antagonist-3** has been determined in Dimethyl Sulfoxide (DMSO). Data in other common laboratory solvents is not readily available.

| Solvent | Concentration | Notes |
|---------|--------------------------|--|
| DMSO | 100 mg/mL (212.15 mM)[1] | Ultrasonic treatment may be required for complete dissolution. It is highly recommended to use newly opened, non-hygroscopic DMSO as water content can significantly impact solubility.[1] |

Experimental Protocols: Stock Solution Preparation

Here is a detailed methodology for preparing a stock solution of **GPR183 antagonist-3**.

Objective: To prepare a high-concentration stock solution for subsequent dilution to working concentrations for in vitro and in vivo experiments.

Materials:

- **GPR183 antagonist-3** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Vortex mixer
- Ultrasonic bath

Protocol:

- Equilibrate the vial of solid **GPR183 antagonist-3** to room temperature before opening to prevent condensation.
- Weigh the desired amount of the compound using a calibrated analytical balance.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO

based on the mass of the compound).

- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minute intervals until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage, protected from light.^[1]

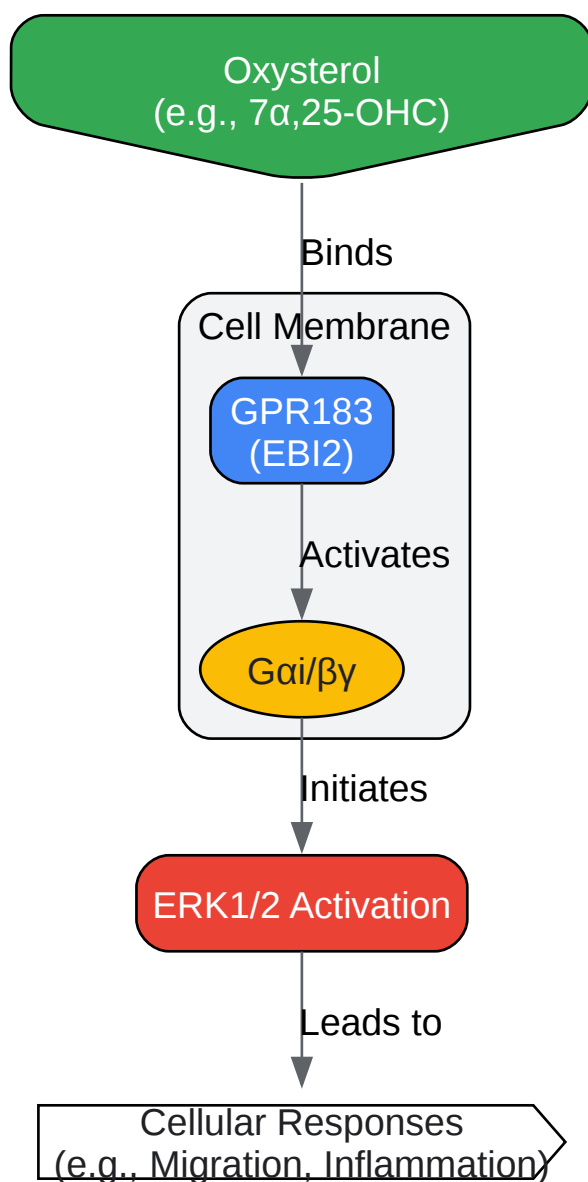
Troubleshooting Common Issues

| Issue | Possible Cause | Recommended Solution |
|-----------------------------------|---|---|
| Compound Precipitation in Media | The aqueous solubility of GPR183 antagonist-3 is low. The final concentration of DMSO in the cell culture media may be too low to maintain solubility. | Ensure the final DMSO concentration in your experimental setup is sufficient to keep the antagonist in solution, typically not exceeding 0.5%. Perform a solubility test in your specific cell culture medium before proceeding with experiments. |
| Inconsistent Experimental Results | 1. Improper storage leading to compound degradation. 2. Inaccurate concentration of the stock solution. 3. Repeated freeze-thaw cycles of the stock solution. | 1. Always store the solid compound and stock solutions as recommended. 2. Ensure accurate weighing of the compound and use of a calibrated pipette for the solvent. 3. Prepare single-use aliquots of the stock solution. |
| Low Antagonist Potency | The compound may have degraded due to exposure to light or improper storage temperatures. | Purchase a new batch of the antagonist and strictly follow the storage and handling instructions. Protect all solutions from light. |

Visualizing Pathways and Workflows

GPR183 Signaling Pathway

The binding of an oxysterol ligand, such as $7\alpha,25\text{-OHC}$, to GPR183 initiates a signaling cascade through the $G_{\alpha i}$ subunit of the G-protein complex. This leads to the activation of downstream effectors, including the mitogen-activated protein kinase (MAPK) pathway, specifically ERK1/2. This signaling is crucial for processes like immune cell migration.

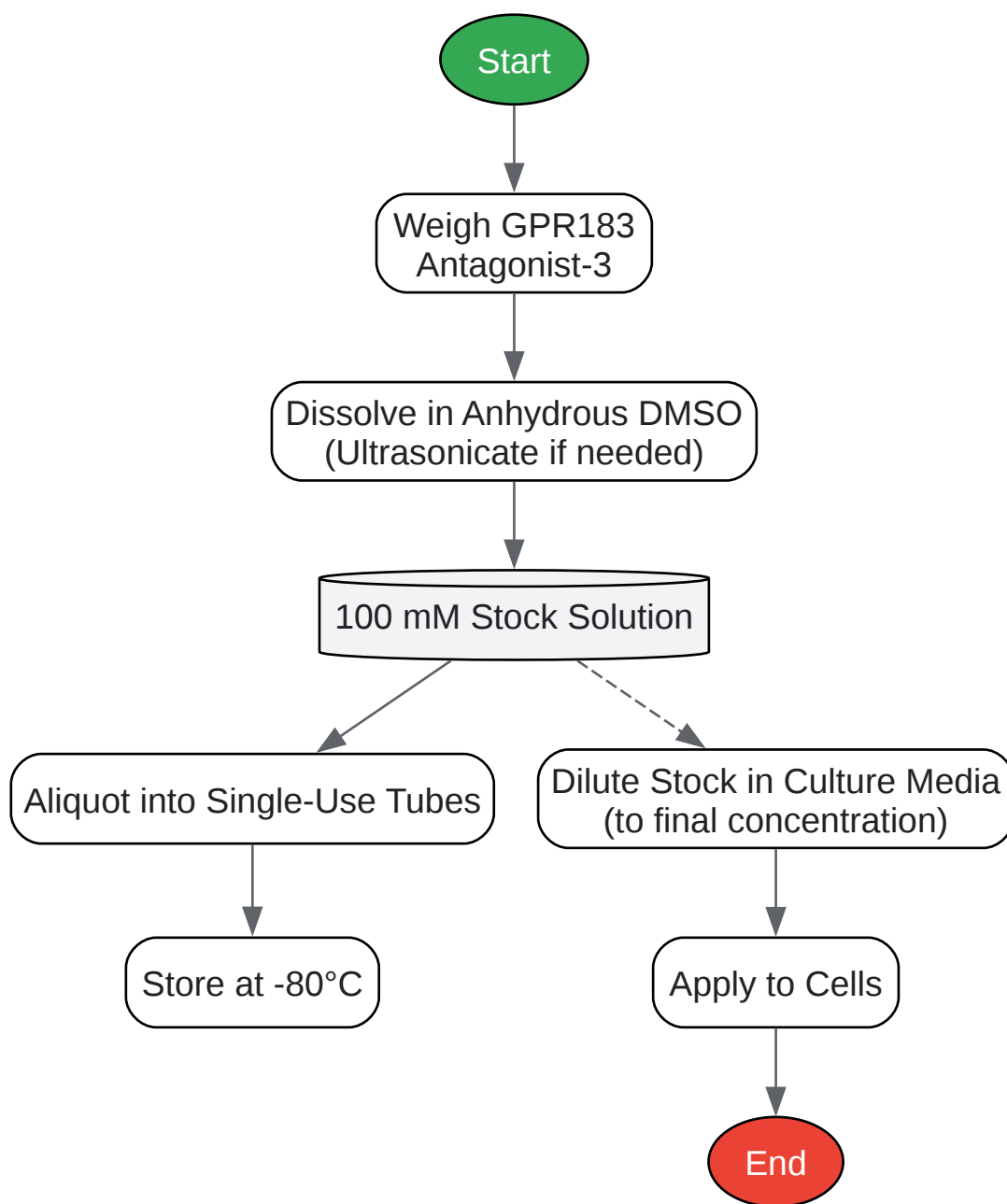


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Caption: Simplified GPR183 signaling cascade.

Experimental Workflow: Preparing GPR183 Antagonist-3 Working Solutions

This workflow outlines the key steps for preparing **GPR183 antagonist-3** for in vitro cell-based assays.



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Caption: Workflow for preparing working solutions.

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